

# Application Notes and Protocols for Cytosolic Aconitase Assay for IRP1

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For Researchers, Scientists, and Drug Development Professionals

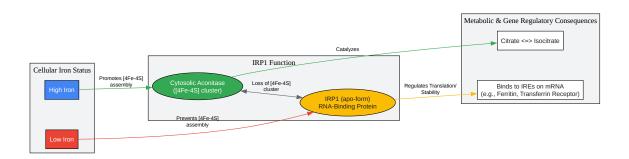
## Introduction

Iron Regulatory Protein 1 (IRP1) is a bifunctional protein that plays a central role in maintaining cellular iron homeostasis.[1] In iron-replete cells, IRP1 assembles a [4Fe-4S] cluster and functions as a cytosolic aconitase, catalyzing the isomerization of citrate to isocitrate via cisaconitate.[2][3] When cellular iron levels are low, IRP1 exists as an apoprotein that binds to iron-responsive elements (IREs) in specific mRNAs, thereby post-transcriptionally regulating the expression of proteins involved in iron uptake, storage, and utilization.[1] The measurement of cytosolic aconitase activity is a key method to assess the functional state of IRP1 and the cellular iron status.[4][5] This document provides detailed protocols for two common methods to assay the cytosolic aconitase activity of IRP1.

# Signaling Pathway and Experimental Workflow

The dual function of IRP1 is central to its role in iron metabolism. The following diagram illustrates the switch between its two functional states.



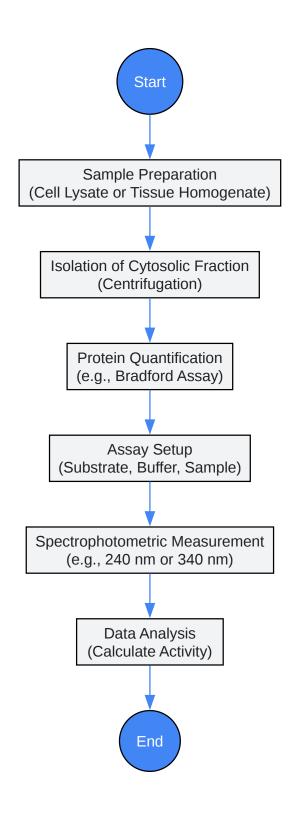


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#### IRP1 functional switch based on cellular iron status.

The general workflow for measuring the cytosolic aconitase activity of IRP1 is depicted below.





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